analytical methods for detection of 3-Benzofurancarboxaldehyde, 5-methoxy-

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*3-Benzofurancarboxaldehyde, 5-methoxy-*
CAS No.:	*1065221-17-1*
Cat. No.:	*B3033568*

Get Quote

An Application Guide to the Analytical Detection of 5-Methoxy-3-Benzofurancarboxaldehyde

Abstract

This document provides a comprehensive guide to the analytical methodologies for the detection, quantification, and characterization of 5-Methoxy-3-Benzofurancarboxaldehyde. Benzofuran derivatives are a significant class of heterocyclic compounds, serving as crucial intermediates in pharmaceutical synthesis and exhibiting a wide range of biological activities.[1][2][3] Therefore, robust and validated analytical methods are imperative for quality control, impurity profiling, and research and development. This guide details protocols for High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS), supplemented by spectroscopic techniques for structural confirmation. The causality behind experimental choices is explained to empower researchers to adapt these methods to their specific applications.

Introduction and Physicochemical Profile

© 2026 BenchChem. All rights reserved.

5-Methoxy-3-Benzofurancarboxaldehyde is an aromatic aldehyde built on a benzofuran scaffold. Its structure, featuring a reactive aldehyde group and a methoxy substituent, makes it a valuable precursor in the synthesis of more complex molecules, including potential drug candidates.[4] Accurate analytical characterization is the cornerstone of its use, ensuring purity, stability, and identity.

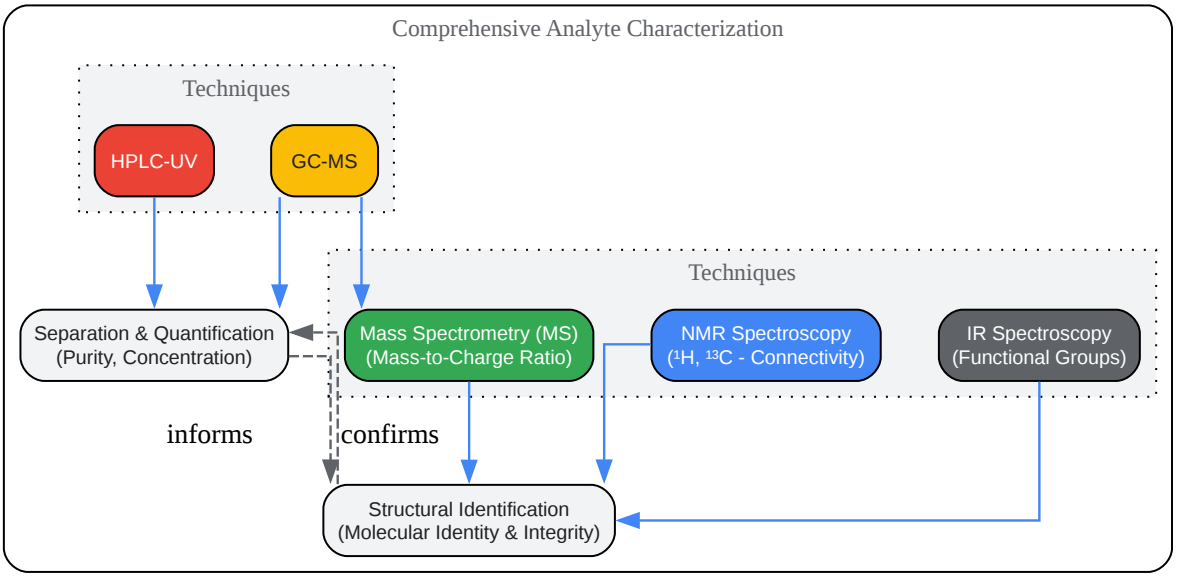
Table 1: Physicochemical Properties of 5-Methoxy-3-Benzofurancarboxaldehyde

Property	Value	Source
CAS Number	1065221-17-1	[5]
Molecular Formula	$C_{10}H_8O_3$	[5]
Molecular Weight	176.17 g/mol	[5]
Appearance	Typically a solid	
Storage	Sealed in dry, 2-8°C	[5]

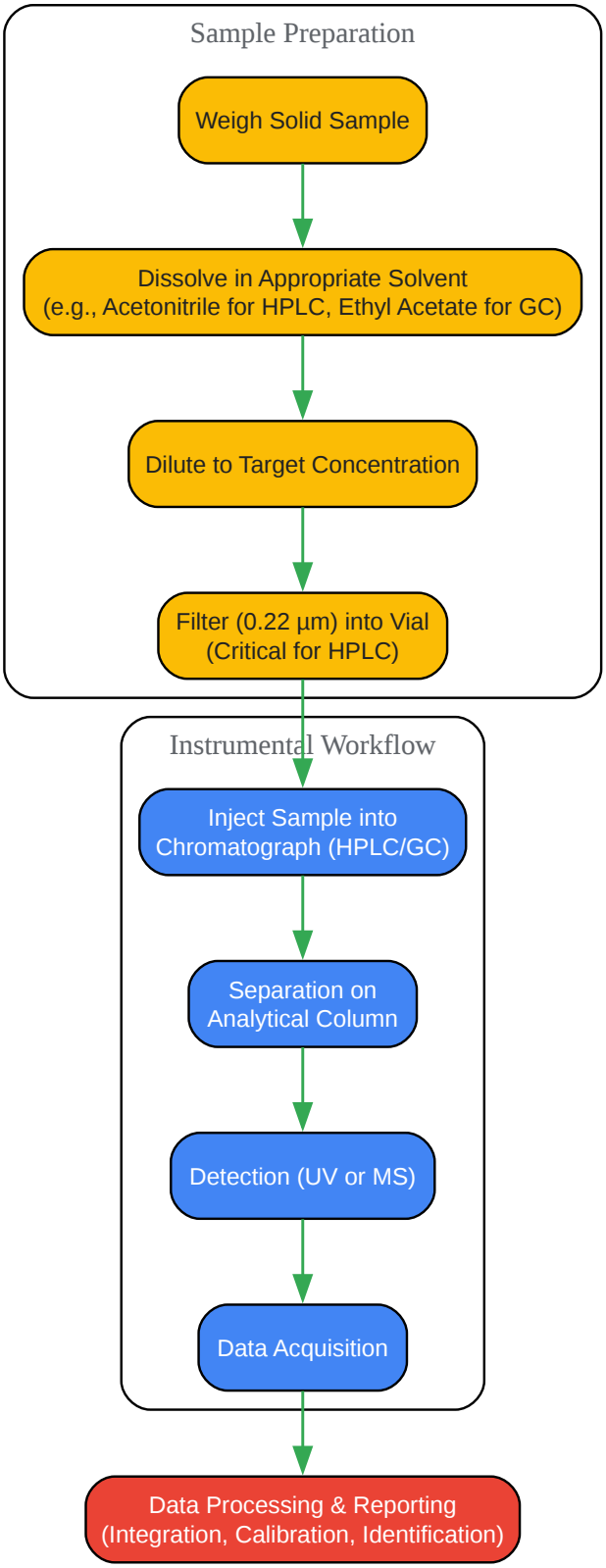
Core Analytical Strategy: A Multi-Technique Approach

No single analytical technique can provide a complete profile of a compound. A robust characterization of 5-Methoxy-3-Benzofurancarboxaldehyde relies on the synergy between chromatographic separation and spectroscopic identification. Chromatography provides quantitative data on purity and concentration, while spectroscopy confirms the molecular identity.

© 2026 BenchChem. All rights reserved.



© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. Structural, Spectroscopic, Molecular Docking and Biological Evaluation of some novel Benzofuran Derivatives – Oriental Journal of Chemistry [orientjchem.org]
- 3. mdpi.com [mdpi.com]
- 4. Synthesis and biological evaluation of benzofuran-based 3,4,5-trimethoxybenzamide derivatives as novel tubulin polymerization inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. chemscene.com [chemscene.com]
- To cite this document: BenchChem. [analytical methods for detection of 3-Benzofurancarboxaldehyde, 5-methoxy-]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3033568/docs#analytical-methods-for-detection-of-3-benzofurancarboxaldehyde-5-methoxy]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.